

Section 1: Core Molecular Identity and Physicochemical Profile

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Compound of Interest

Compound Name: **2-(1H-Pyrazol-3-YL)ethanol**

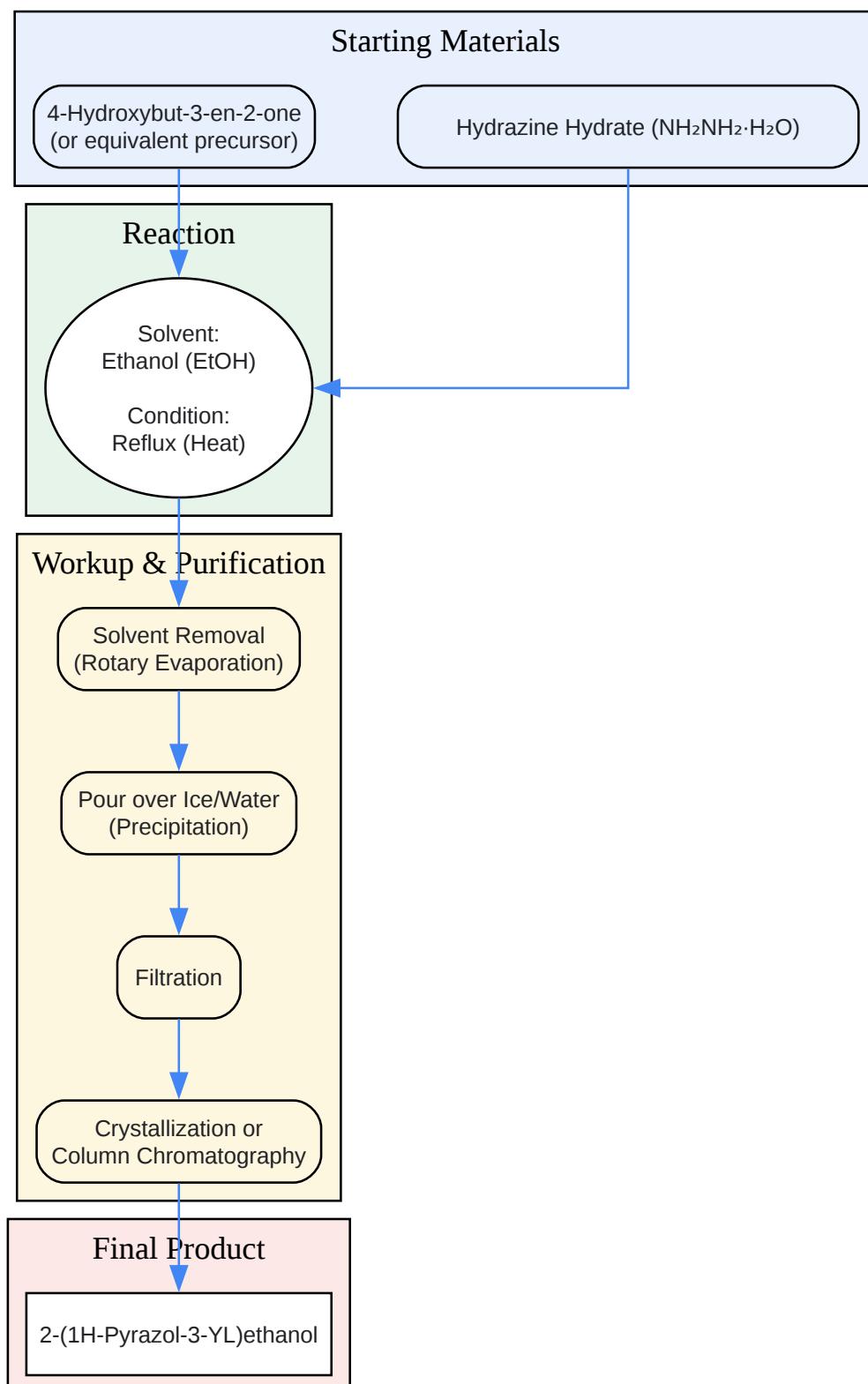
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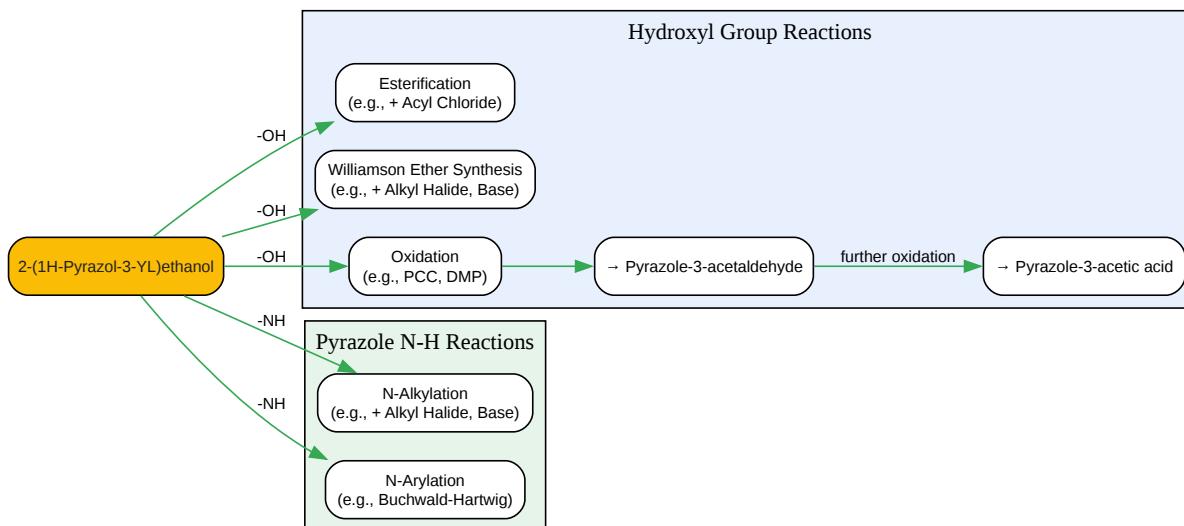
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2-(1H-Pyrazol-3-YL)ethanol is a bifunctional molecule featuring a pyrazole ring, which provides a rigid, aromatic core capable of engaging in various non-covalent interactions, and a primary alcohol, which serves as a versatile functional handle for chemical modification. Understanding its fundamental properties is the first step in its effective application.

Chemical Structure and Identifiers

The structural arrangement of the pyrazole ring and the ethanol substituent dictates the molecule's reactivity and steric profile. The "3-YL" designation specifies the attachment point of the ethanol group on the five-membered ring relative to the nitrogen atoms.





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References

- 1. Pyrazole: an emerging privileged scaffold in drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
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